An In-depth Technical Guide to 3-Methylhippuric Acid

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Compound of Interest

Compound Name:	*N-Methylhippuric acid*
CAS No.:	*2568-34-5*
Cat. No.:	*B177070*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Methylhippuric acid, a significant biomarker for xylene exposure. The document details its structural information, metabolic pathways, and analytical methodologies, presenting quantitative data in structured tables and experimental protocols with clarity for research and development applications.

Core Structural and Chemical Properties

3-Methylhippuric acid, also known as N-(3-Methylbenzoyl)glycine or m-Toluric acid, is a carboxylic acid and an organic compound.[1][2] It is one of three isomers of methylhippuric acid, which also include the 2- and 4-methylhippuric acid forms.[3] This compound is a metabolite of m-xylene and its presence in urine is a key indicator of exposure to this common industrial solvent.[4]

Chemical and Physical Properties

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The fundamental chemical and physical properties of 3-Methylhippuric acid are summarized in the table below, providing a foundational dataset for researchers.

Property	Value	Source
Molecular Formula	$C_{10}H_{11}NO_3$	[4]
Molecular Weight	193.20 g/mol	[1][4]
CAS Number	27115-49-7	[1][4]
Melting Point	138-140 °C	
Appearance	White crystalline powder	ChemicalBook
IUPAC Name	2-[(3-methylbenzoyl)amino]acetic acid	[4]
Synonyms	m-Methylhippuric acid, N-(3-Methylbenzoyl)glycine, m-Toluric acid	[1][4]
InChI	1S/C10H11NO3/c1-7-3-2-4-8(5-7)10(14)11-6-9(12)13/h2-5H,6H2,1H3,(H,11,14)(H,12,13)	[1]
InChIKey	YKAKNMHEIJUKEX-UHFFFAOYSA-N	[1]
SMILES	Cc1cccc(c1)C(=O)NCC(O)=O	[1]

Spectroscopic Data

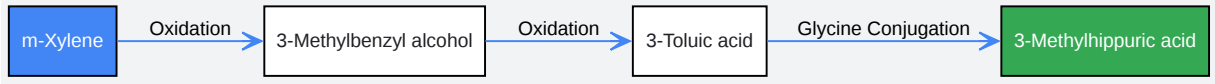
Spectroscopic data is critical for the identification and characterization of 3-Methylhippuric acid. The following table summarizes key spectral information.

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Spectroscopic Method	Key Data Points	Source
^{1}H NMR	DMSO-d_6	[5]
Mass Spectrometry (GC-MS)	EI-B: m/z 119.0, 91.0, 65.0, 149.0	[4]
Mass Spectrometry (MS-MS)	Positive Mode: m/z 115.0033, 118.028, 207.0655	[4]
Infrared (FTIR)	Condensed phase spectrum available	[6]

Metabolic Pathway and Biological Significance

3-Methylhippuric acid is the primary urinary metabolite of m-xylene.[1] Understanding its metabolic pathway is crucial for its application as a biomarker in occupational and environmental health.[7] Inhalation is the most common route of xylene exposure.[8] Once absorbed, xylene is distributed throughout the body and is metabolized in the liver.[8] The biotransformation involves the oxidation of a methyl group to form toluic acid, which is then conjugated with glycine to yield methylhippuric acid and excreted in the urine.[7][8]



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Metabolic pathway of m-xylene to 3-methylhippuric acid.

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 3-Methylhippuric acid are provided below to facilitate experimental work.

Synthesis of 3-Methylhippuric Acid

This protocol is adapted from the general synthesis of hippuric acid and can be applied to produce 3-Methylhippuric acid.[8][9]

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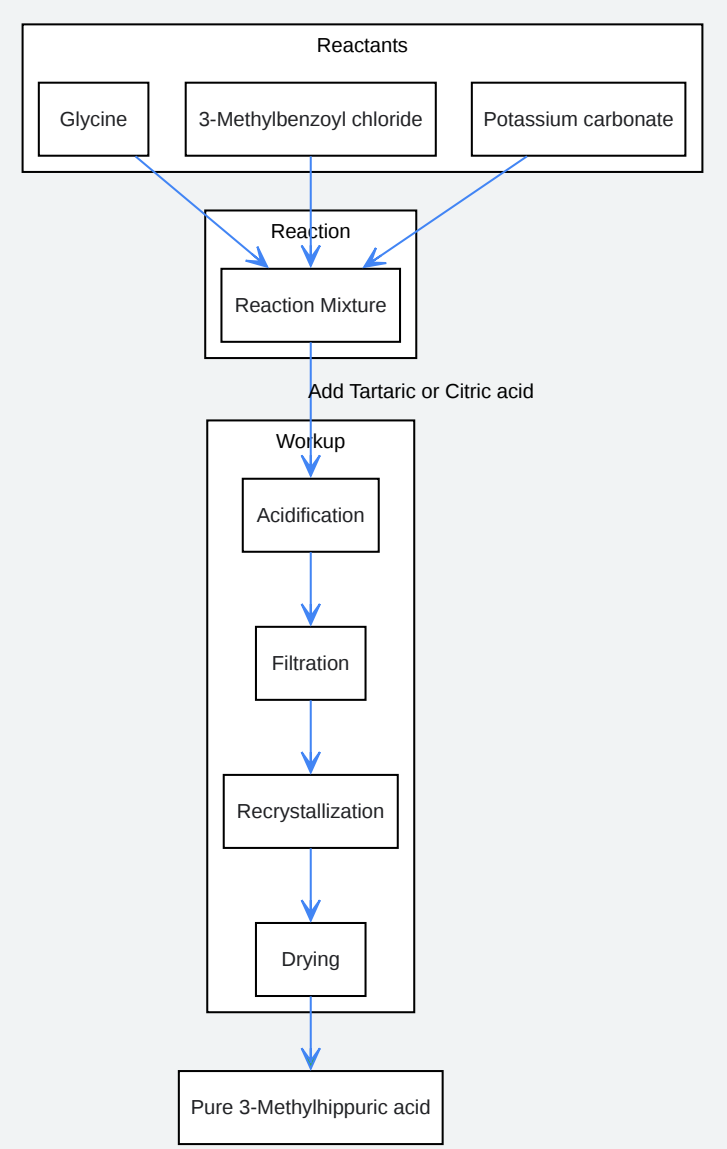
Materials:

- Glycine
- 3-Methylbenzoyl chloride
- Potassium carbonate
- Tartaric acid or Citric acid
- Water
- Round-bottom flask
- Magnetic stirrer
- Beakers
- Filtration apparatus

Procedure:

- Dissolve glycine in an aqueous solution of potassium carbonate in a round-bottom flask.
- While stirring, slowly add 3-Methylbenzoyl chloride to the solution.
- Continue stirring until the reaction is complete, monitoring for the disappearance of the acid chloride.
- Acidify the reaction mixture with a solution of tartaric acid or citric acid to precipitate the 3-Methylhippuric acid.
- Collect the precipitate by filtration and wash with cold water.
- Recrystallize the crude product from hot water to obtain pure 3-Methylhippuric acid.
- Dry the purified product under vacuum.

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Workflow for the synthesis of 3-methylhippuric acid.

Quantitative Analysis in Urine by HPLC

This protocol outlines a sensitive HPLC method for the determination of 3-Methylhippuric acid in urine samples.[10][11]

Materials and Equipment:

- HPLC system with UV detector

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- Reversed-phase C18 column
- Urine sample
- Hydrochloric acid
- Sodium chloride
- Ethyl acetate
- Acetonitrile
- Glacial acetic acid
- Centrifuge
- Evaporator

Sample Preparation:

- Collect a urine sample.
- To 1 mL of urine, add 80 µL of 6N hydrochloric acid and 0.3 g of sodium chloride.[11]
- Add 4 mL of ethyl acetate and vortex for 2 minutes.[11]
- Centrifuge the mixture at 4000 rpm for 6 minutes.[11]
- Transfer 200 µL of the upper organic layer to a clean tube.[11]
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 30 °C.[11]
- Reconstitute the residue in 200 µL of the mobile phase.[11]

HPLC Conditions:

- Column: Reversed-phase C18[12]
- Mobile Phase: Water/acetonitrile (e.g., 90:10) with 0.02% glacial acetic acid[13]

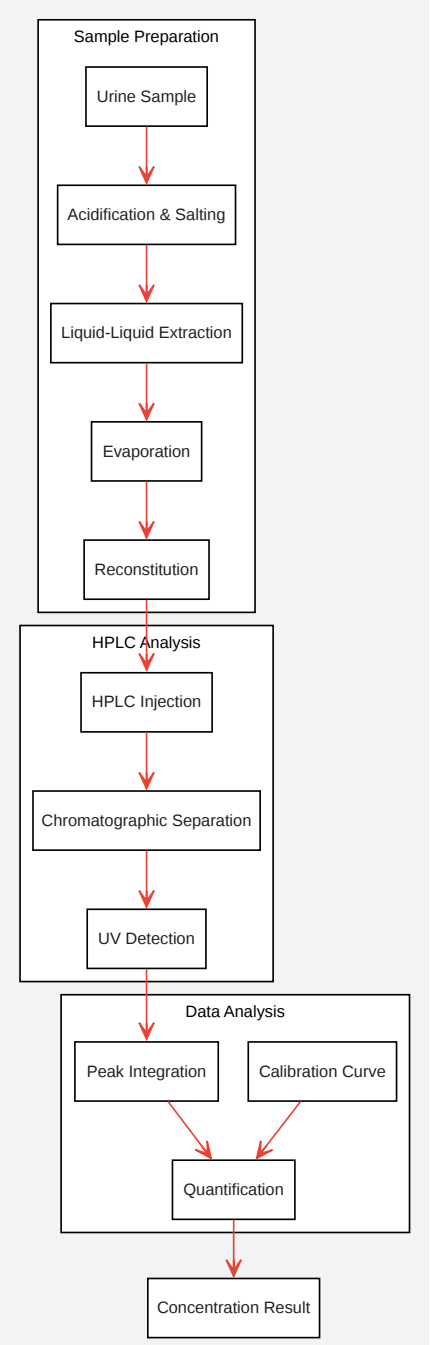
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- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm[12]
- Injection Volume: 30 µL[11]

Quantification:

- Prepare a series of standard solutions of 3-Methylhippuric acid in synthetic urine.
- Analyze the standards to generate a calibration curve.
- Determine the concentration of 3-Methylhippuric acid in the prepared urine sample by comparing its peak area to the calibration curve.

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Workflow for HPLC analysis of 3-methylhippuric acid in urine.

Quantitative Analysis in Urine by GC-MS

This protocol details a GC-MS method for the simultaneous detection of hippuric and methylhippuric acids in urine.[14]

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Materials and Equipment:

- GC-MS system
- DB-17 or similar capillary column
- Urine sample
- Internal standard (e.g., p-methylhippuric acid)
- Hydrochloric acid
- Ethyl acetate
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA)
- Centrifuge
- Evaporator

Sample Preparation and Derivatization:

- To a 2 mL urine sample, add an internal standard.[13]
- Perform acid hydrolysis by adding concentrated HCl and heating.[13]
- Extract the sample twice with ethyl acetate.[13]
- Evaporate the combined organic layers to dryness under a gentle stream of nitrogen.[13]
- Add 30 µL of BSTFA and heat at 60 °C for 60 minutes to form the trimethylsilyl (TMS) derivatives.[13]

GC-MS Conditions:

- Column: DB-17 or equivalent[14]
- Oven Program: Start at 200°C for 3 min, ramp to 260°C at 30°C/min, hold for 11 min, then ramp to 280°C at 35°C/min and hold for 4 min.[13]

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- Ionization: Electron Impact (EI) at 70 eV[13]
- Mode: Single Ion Monitoring (SIM) for quantification[13]

Quantification:

- Monitor characteristic ions for the TMS derivative of 3-Methylhippuric acid and the internal standard.
- Prepare a calibration curve using standard solutions of 3-Methylhippuric acid.
- Calculate the concentration based on the peak area ratio of the analyte to the internal standard.

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